

The History and Use of Ethychlozate in Japanese Agriculture: A Technical Guide

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Compound of Interest

Compound Name: Ethychlozate

Cat. No.: B7819268

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Foreword

Ethychlozate, a synthetic auxin plant growth regulator, has played a significant role in Japanese agriculture for several decades. Developed and introduced by Japanese companies, it has been utilized to enhance fruit quality and manage crop loads, particularly in citrus cultivation. This technical guide provides an in-depth overview of the history, application, mode of action, and regulatory status of **Ethychlozate** in Japan, intended for researchers, scientists, and agricultural professionals.

Introduction and History

Ethychlozate was developed by Nissan Chemical Industries, Ltd. and Fujisawa Pharmaceutical Co., Ltd. in Japan.[1] It was first registered as an agricultural chemical in Japan on March 19, 1981, with the registration number 14517. Marketed under the trade name Figaron®, it is formulated as a 20.0% emulsifiable concentrate.[2]

The primary initial use of **Ethychlozate** was for fruit thinning and to promote the quality of citrus fruits, particularly the Unshu mikan (Satsuma mandarin). Its development was driven by the need for a reliable method to manage biennial bearing in citrus and to improve fruit sugar content and color, thereby increasing market value. Over time, its application has expanded to other fruit crops.

Chemical and Physical Properties

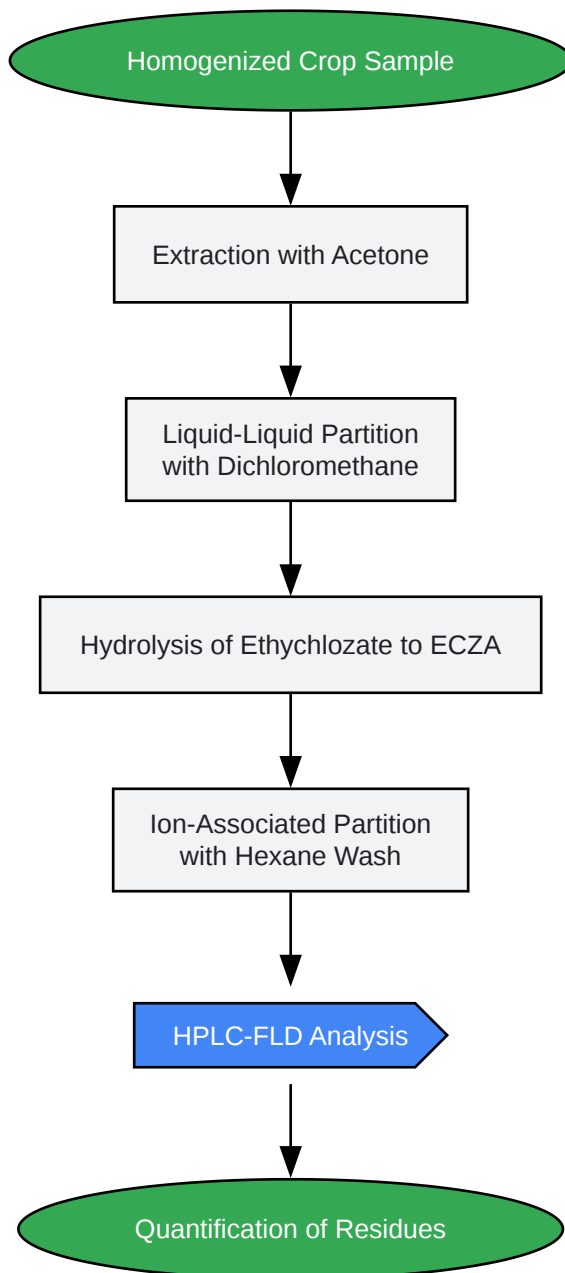
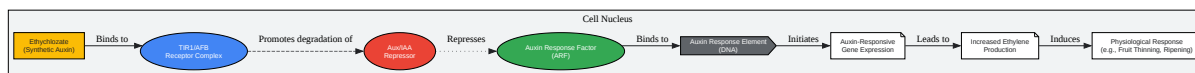
- Common Name: **Ethychlozate**
- Chemical Name (IUPAC): Ethyl 5-chloro-1H-indazole-3-acetate
- CAS Number: 27512-72-7
- Molecular Formula: $C_{11}H_{11}ClN_2O_2$
- Molecular Weight: 238.67
- Appearance: Yellowish-brown transparent emulsifiable oily liquid[2]
- Solubility in Water: 189.7 mg/L (20°C)[3]
- Partition Coefficient (log Pow): 2.5[3]

Mode of Action: A Synthetic Auxin

Ethychlozate is a synthetic auxin, mimicking the action of the natural plant hormone indole-3-acetic acid (IAA). At a molecular level, auxins bind to receptor proteins, primarily the TIR1/AFB family of F-box proteins. This binding promotes the degradation of Aux/IAA transcriptional repressor proteins. The degradation of these repressors allows for the expression of auxin-responsive genes, which in turn regulate various aspects of plant growth and development.

The application of supra-optimal levels of synthetic auxins like **Ethychlozate** can lead to an overproduction of ethylene, another plant hormone. This induced ethylene production is a key part of **Ethychlozate**'s mode of action for fruit thinning and ripening.

Below is a diagram illustrating the generalized auxin signaling pathway, which is the mechanism through which **Ethychlozate** exerts its effects.



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References

- 1. mhlw.go.jp [mhlw.go.jp]
- 2. pssj2.jp [pssj2.jp]
- 3. mhlw.go.jp [mhlw.go.jp]
- To cite this document: BenchChem. [The History and Use of Ethychlozate in Japanese Agriculture: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7819268#the-history-of-ethychlozate-use-in-japanese-agriculture>]

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